

2-tert-butylphenol molecular structure and formula C₁₀H₁₄O

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Compound of Interest

Compound Name: 2-Tert-butylphenol

Cat. No.: B146161

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An In-Depth Technical Guide to **2-tert-Butylphenol** (C₁₀H₁₄O)

Introduction

2-tert-Butylphenol is an organic compound featuring a phenol ring substituted with a tert-butyl group at the ortho position.^{[1][2]} Its molecular formula is C₁₀H₁₄O.^{[1][3]} This compound serves as a crucial intermediate in the synthesis of more complex molecules, including antioxidants, stabilizers, and pharmaceuticals.^{[1][2]} The presence of the bulky tert-butyl group adjacent to the hydroxyl group imparts unique steric and electronic properties, influencing its reactivity and applications. This guide provides a comprehensive overview of its molecular structure, physicochemical properties, synthesis, and key applications relevant to research and drug development.

Molecular Structure and Chemical Identity

2-tert-Butylphenol consists of a benzene ring bonded to a hydroxyl group (-OH) and a tert-butyl group [-C(CH₃)₃] at adjacent carbon atoms. This ortho-substitution is key to its chemical behavior.

Table 1: Chemical Identifiers for **2-tert-Butylphenol**

Identifier	Value
IUPAC Name	2-tert-butylphenol[3]
CAS Number	88-18-6[2]
Molecular Formula	C ₁₀ H ₁₄ O[3]
Molecular Weight	150.22 g/mol [3][4]
SMILES	CC(C)(C)C1=CC=CC=C1O[2][3]
InChI	1S/C10H14O/c1-10(2,3)8-6-4-5-7-9(8)11/h4-7,11H,1-3H3[4]
InChIKey	WJQOZHYUIDYNHM-UHFFFAOYSA-N[4]
Synonyms	o-tert-Butylphenol, 2-(1,1-Dimethylethyl)phenol, OTBP[1][3]

Physicochemical and Spectroscopic Properties

2-tert-Butylphenol is a colorless to light yellow liquid at room temperature with a characteristic phenolic odor.[1][3] It is sparingly soluble in water but shows good solubility in organic solvents and alkaline solutions.[1][5]

Table 2: Physicochemical Properties of **2-tert-Butylphenol**

Property	Value
Appearance	Colorless to light yellow liquid[3]
Melting Point	-7 °C[4][6]
Boiling Point	224 °C[4][6]
Density	0.978 g/mL at 25 °C[4][6]
Refractive Index (n _{20/D})	1.523[4]
Vapor Pressure	0.05 mmHg at 20 °C
Flash Point	> 110 °C[7]
logP (Octanol-Water)	3.31[5]
Solubility	Insoluble in water; soluble in alcohol, ether, and alkali.[5][8]

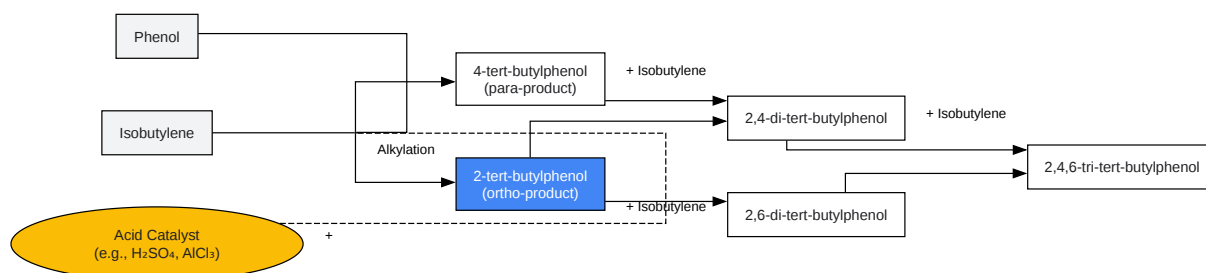
Spectroscopic Data

Spectroscopic analysis is fundamental for the identification and structural elucidation of **2-tert-butylphenol**.

- ¹H NMR:** The proton NMR spectrum typically shows characteristic signals for the tert-butyl protons (a singlet around 1.4 ppm), the aromatic protons (multiplets in the 6.7-7.2 ppm region), and the hydroxyl proton (a broad singlet whose position is concentration-dependent).
- ¹³C NMR:** The carbon NMR spectrum displays distinct peaks for the quaternary carbon and methyl carbons of the tert-butyl group, as well as for the six carbons of the aromatic ring.[9]
- IR Spectroscopy:** The infrared spectrum is characterized by a broad absorption band in the region of 3200-3600 cm⁻¹ corresponding to the O-H stretching of the hydroxyl group. Additional peaks related to C-H and C=C aromatic stretching are also observed.[3]

Synthesis and Reactivity

The primary industrial method for producing **2-tert-butylphenol** is the Friedel-Crafts alkylation of phenol with isobutylene, catalyzed by an acid.[2][10] The reaction conditions can be tuned to favor the formation of mono-, di-, or tri-substituted phenols. The ortho-product, **2-tert-butylphenol**, is often formed alongside the para-isomer (4-tert-butylphenol). Further alkylation can lead to 2,4-di-tert-butylphenol and 2,6-di-tert-butylphenol.[11]



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Caption: Synthesis of tert-butylated phenols via Friedel-Crafts alkylation.

Experimental Protocols

Synthesis of 2,4-Di-tert-butylphenol via Phenol Alkylation

This protocol details a common application of phenol alkylation, which produces 2,4-di-tert-butylphenol (2,4-DTBP), a widely used antioxidant.[10][12] The synthesis involves the formation of mono-tert-butylphenols as intermediates.

Objective: To synthesize 2,4-DTBP by alkylating phenol with tert-butyl alcohol using a solid acid catalyst.

Materials and Reagents:

- Phenol
- tert-Butyl alcohol
- Solid acid catalyst (e.g., tungstophosphoric acid supported on SBA-15, or acid-supported alumina)[[10](#)][[12](#)]
- Reaction vessel (e.g., fixed-bed microreactor or sealed autoclave)[[10](#)][[12](#)]
- Stirring and heating apparatus
- Syringe pump for reactant delivery
- Filtration setup
- Distillation apparatus for purification

Procedure (Fixed-Bed Reactor Method):[[12](#)]

- Catalyst Preparation: Pack the fixed-bed microreactor with the solid acid catalyst. Place the reactor inside an electrically heated oven.
- Reactant Preparation: Prepare a mixture of phenol and tert-butyl alcohol. The molar ratio can be varied, for instance, from 1:2 to 2:1, to study its effect on product selectivity.[[12](#)]
- Reaction Execution:
 - Heat the reactor to the desired temperature (e.g., 373 K to 453 K).[[12](#)]
 - Using a syringe pump, inject the reactant mixture into the reactor at a controlled weight hourly space velocity (WHSV), typically between 1.0 h^{-1} and 3.0 h^{-1} . [[12](#)]
 - The reaction is performed under atmospheric pressure.
- Product Collection and Analysis:
 - Collect the product mixture as it elutes from the reactor.

- Analyze the composition of the product stream using gas chromatography (GC) to determine the conversion of phenol and the selectivity towards **2-tert-butylphenol**, 4-tert-butylphenol, and 2,4-di-tert-butylphenol.
- Purification:
 - Separate the solid catalyst from the liquid product mixture by filtration.
 - Purify the desired 2,4-di-tert-butylphenol from the crude product via vacuum distillation.
[\[10\]](#)[\[13\]](#)

Applications in Research and Drug Development

While **2-tert-butylphenol** itself has limited direct pharmaceutical applications, it is a vital building block for more complex molecules with significant biological activity.

- Antioxidant Synthesis: It is a key precursor for producing sterically hindered phenolic antioxidants like 2,6-di-tert-butylphenol and 2,4-di-tert-butylphenol.[\[2\]](#)[\[11\]](#) These compounds are widely used to prevent oxidative degradation in plastics, rubbers, and lubricants, and their potential therapeutic effects in combating oxidative stress are under investigation.[\[14\]](#)
- Pharmaceutical Intermediate: It serves as an intermediate in the synthesis of various agrochemicals and pharmaceuticals.[\[1\]](#) The tert-butyl group can be used to enhance lipophilicity, improve metabolic stability, or provide steric bulk to modulate the interaction of a drug molecule with its biological target.[\[14\]](#)
- Fragrance Industry: Hydrogenation of **2-tert-butylphenol** yields cis-2-tert-butylcyclohexanol, which, upon acetylation, becomes a commercial fragrance.[\[2\]](#)
- Receptor Modulation: Some studies have shown that tert-butylated phenols can act as antagonists for the androgen receptor or as inverse agonists for the estrogen-related receptor (ERR) gamma.[\[3\]](#) Furthermore, the related compound 2,4-di-tert-butylphenol has been identified as an endocrine disruptor that can activate retinoid X receptors (RXRs).[\[15\]](#)

Safety and Toxicology

2-tert-Butylphenol is classified as a hazardous substance and must be handled with appropriate safety precautions.

Table 3: Toxicological and Safety Data for **2-tert-Butylphenol**

Parameter	Value / Information
GHS Pictograms	GHS05 (Corrosive), GHS07 (Exclamation mark), GHS09 (Environmental hazard)[2]
Hazard Statements	H302 (Harmful if swallowed), H314 (Causes severe skin burns and eye damage), H411 (Toxic to aquatic life with long lasting effects)[16]
Precautionary Statements	P260, P273, P280, P301+P330+P331, P303+P361+P353, P305+P351+P338, P310[2]
LD ₅₀ (Oral, rat)	440 mg/kg
LC ₅₀ (Inhalation, rat)	1070 mg/m ³ /4H
Primary Hazards	Corrosive; causes severe burns to eyes, skin, and respiratory tract.[16] Harmful if swallowed or inhaled.
Handling	Use in a well-ventilated area with personal protective equipment (goggles, gloves, protective clothing).[17] An eyewash station and safety shower should be available.

Chronic exposure may lead to liver and kidney damage. Due to its corrosive nature and toxicity, all handling should be performed in accordance with the material safety data sheet (MSDS) guidelines.

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